

Introduction: The Significance of $(\text{NH}_4)_3\text{RhCl}_6$

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Compound of Interest

Compound Name: Ammonium hexachlororhodate(III)

Cat. No.: B097543

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Ammonium hexachlororhodate(III), with the chemical formula $(\text{NH}_4)_3\text{RhCl}_6$, is an inorganic coordination compound featuring rhodium in its +3 oxidation state.[1] It presents as red to orange-red crystals and is a cornerstone precursor in rhodium chemistry.[1][2] While slightly soluble in water, its utility is significant, serving as a vital starting material for the synthesis of various rhodium-based catalysts.[2][3] These catalysts are indispensable in industrial organic processes such as hydrogenation and hydroformylation.[4] Furthermore, $(\text{NH}_4)_3\text{RhCl}_6$ is an important intermediate in materials science for creating novel rhodium complexes and nanomaterials.[4] This guide provides a detailed, reliable, and beginner-friendly protocol for its synthesis, grounded in established chemical principles and rigorous safety practices.

PART 1: Pre-Synthesis Considerations: Safety and Materials

A successful synthesis is a safe synthesis. Both the reactants and the product have associated hazards that require careful management. This section outlines the necessary safety protocols and materials required for the procedure.

Hazard Analysis and Personal Protective Equipment (PPE)

Chemical Hazards:

- Rhodium(III) Chloride Hydrate ($\text{RhCl}_3 \cdot x\text{H}_2\text{O}$): This is the primary rhodium source. It is harmful if swallowed and causes serious eye irritation and possible chemical burns upon

contact with eyes or skin.[5][6][7] It is also hygroscopic, meaning it readily absorbs moisture from the air.[5]

- Ammonium Chloride (NH_4Cl): This reagent is harmful if swallowed and causes serious eye irritation.[3][8][9][10] Dust from the solid can irritate the respiratory tract.[3]
- **Ammonium Hexachlororhodate(III)** ($(\text{NH}_4)_3\text{RhCl}_6$): The final product is also a hazardous compound, carrying the GHS07 pictogram, indicating it can cause skin and eye irritation and may be harmful if swallowed.[2]

Mandatory Personal Protective Equipment (PPE):

Given the hazards, the following PPE must be worn at all times:

- Eye Protection: Chemical safety goggles are mandatory. A face shield is recommended when handling larger quantities of powdered reagents.
- Hand Protection: Nitrile or neoprene gloves should be worn to prevent skin contact.
- Body Protection: A standard laboratory coat is required.
- Respiratory Protection: All manipulations of solid reagents should be performed in a certified chemical fume hood to avoid inhalation of dust.[5]

Materials and Reagents

The following table summarizes the necessary reagents and equipment for this synthesis.

Reagent / Equipment	Specification	Purpose
Rhodium(III) chloride hydrate	Reagent grade, Rh content ~38-40%	Rhodium source
Ammonium chloride (NH ₄ Cl)	ACS grade or ≥99.5% purity	Chloride source and precipitating agent
Deionized (DI) Water	High purity, >18 MΩ·cm	Reaction solvent
Ethanol (C ₂ H ₅ OH)	95% or absolute	Washing solvent for product purification
Chemical Fume Hood	Certified and operational	To handle powdered reagents and potential HCl fumes
Beaker	100 mL, borosilicate glass	Reaction vessel
Hot Plate Stirrer	With temperature and stirring control	To dissolve reagents and facilitate the reaction
Crystallizing Dish	Appropriate size for beaker volume	To allow for slow evaporation and crystal growth
Watch Glass	To cover the crystallizing dish	To prevent contamination while allowing slow evaporation
Büchner Funnel & Filter Flask	Sized for expected product volume	For vacuum filtration to isolate the product
Filter Paper	Whatman Grade 1 or equivalent	To retain the crystalline product during filtration
Spatula and Glass Stir Rod	Standard laboratory grade	For reagent transfer and manual stirring
Desiccator or Vacuum Oven	For drying the final product	

PART 2: The Synthesis Protocol: A Step-by-Step Guide

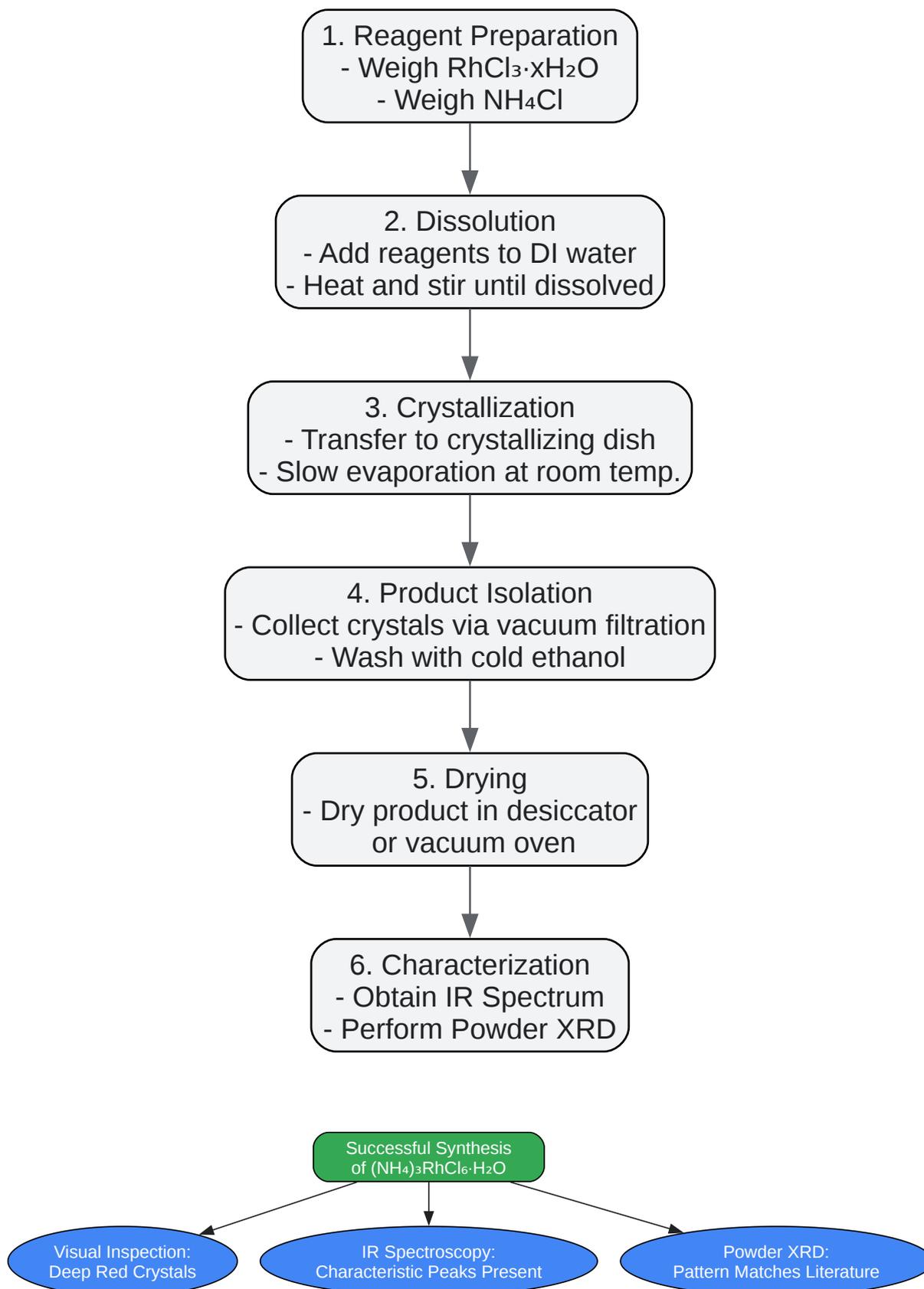
This protocol is designed to be straightforward and reliable, yielding high-purity $(\text{NH}_4)_3\text{RhCl}_6 \cdot \text{H}_2\text{O}$. The fundamental reaction is:



The process relies on the common ion effect and solubility principles to drive the formation and crystallization of the desired product.

Experimental Workflow Diagram

The overall workflow of the synthesis is depicted below.



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Figure 2: Logical framework for validating the synthesis outcome.

Characterization Techniques

1. Visual Inspection: The product should consist of deep red, crystalline needles or powder, consistent with literature descriptions. [11] 2. Infrared (IR) Spectroscopy: IR spectroscopy is a powerful tool to confirm the presence of the ammonium (NH_4^+) and aquo (H_2O) ligands, as well as the Rh-Cl bonds. A sample of the dried product can be analyzed using a KBr pellet or an ATR accessory.

Wavenumber (cm^{-1})	Assignment	Expected Appearance	Reference
~3560, ~3471	$\nu(\text{H}_2\text{O})$ stretching	Broad	[12]
~3174	$\nu(\text{NH}_4^+)$ stretching	Strong	[12]
~1630	$\delta(\text{H}_2\text{O})$ bending	Broad	[12]
~1400-1381	$\delta(\text{NH}_4^+)$ bending	Strong	[12]
~318	$\nu(\text{Rh-Cl})$ stretching	Strong	[12]

The presence of these characteristic peaks provides strong evidence for the formation of the hydrated **ammonium hexachlororhodate(III)** salt.

3. Powder X-Ray Diffraction (PXRD): For definitive structural confirmation, a powder XRD pattern of the crystalline product should be collected. The resulting pattern of d-spacings and intensities should be compared to known literature data or database entries for $(\text{NH}_4)_3\text{RhCl}_6 \cdot \text{H}_2\text{O}$. The compound is known to crystallize in the orthorhombic space group Pnma. [11] A successful match confirms the crystalline phase and purity of the bulk sample.

Conclusion

This guide presents a comprehensive and reliable protocol for the synthesis of **ammonium hexachlororhodate(III)**, a compound of significant importance in catalysis and materials science. By adhering to the detailed steps and understanding the chemical principles behind

them, even researchers new to rhodium chemistry can safely and successfully prepare this valuable precursor. The emphasis on rigorous safety protocols and robust characterization methods ensures the integrity and trustworthiness of the experimental outcome.

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